

ZINC69391: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: ZINC69391

Cat. No.: B1683644

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the physicochemical properties, biological activity, and experimental protocols for **ZINC69391**, a specific inhibitor of Rac1 GTPase. The information is intended to guide researchers in the effective use of this compound in preclinical studies.

Overview and Mechanism of Action

ZINC69391 is a small molecule inhibitor that specifically targets the Rac1 GTPase, a key member of the Rho GTPase family.^{[1][2][3]} Rac1 is a critical regulator of numerous cellular processes, including cell proliferation, actin cytoskeleton organization, cell migration, and apoptosis.^[1] In its active GTP-bound state, Rac1 transduces signals by binding to downstream effector proteins.^[1] The transition from the inactive GDP-bound form to the active state is mediated by Guanine Nucleotide Exchange Factors (GEFs).^[1]

ZINC69391 functions by interfering with the interaction between Rac1 and its GEFs, such as Tiam1 and Dock180.^{[1][2][4]} It achieves this by masking the critical Trp56 residue on the surface of Rac1, thereby preventing GEF-mediated activation.^{[1][2]} This inhibition of Rac1 activation leads to downstream effects such as the induction of apoptosis and anti-proliferative and anti-metastatic activities in various cancer cell lines.^{[1][2][3]}

Physicochemical and Solubility Data

Proper handling and preparation of **ZINC69391** are crucial for obtaining reliable and reproducible experimental results.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₄ F ₃ N ₅	[5][6]
Molecular Weight	309.29 g/mol	[5][6]
Appearance	White to off-white solid	[5]
Purity	≥99%	[3][5]

Solubility Data

Solvent	Concentration	Comments	Source
DMSO	25 mg/mL (80.83 mM)	Ultrasonic and warming to 60°C can aid dissolution. Use newly opened DMSO as it is hygroscopic.	[1][5]
Ethanol	1-10 mg/mL	Sparingly soluble.	[4]
0.1N HCl (aq)	Soluble	Specific concentration not reported.	[3]

Biological Activity and In Vitro Efficacy

ZINC69391 has demonstrated significant biological activity in a variety of cancer cell lines. Its primary effects include the inhibition of cell proliferation, induction of cell cycle arrest, and promotion of apoptosis.

IC₅₀ Values for Cell Proliferation (72h treatment)

Cell Line	Cancer Type	IC ₅₀ (μM)	Source
U937	Histiocytic Lymphoma	41 - 54	[1] [2]
HL-60	Acute Promyelocytic Leukemia	41 - 54	[1] [2]
KG1A	Acute Myelogenous Leukemia	41 - 54	[1] [2]
Jurkat	Acute T-cell Leukemia	41 - 54	[1] [2]
MDA-MB-231	Breast Cancer	48	[2]
F3II	Breast Cancer	61	[2]
MCF-7	Breast Cancer	31	[2]
U-87 MG	Glioblastoma	0 - 125 (Dose-dependent reduction)	[1]
LN229	Glioblastoma	0 - 125 (Dose-dependent reduction)	[1]

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **ZINC69391** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Protocol:

- Aseptically weigh the desired amount of **ZINC69391** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a stock solution concentration of 25 mg/mL (80.83 mM).
- To aid dissolution, gently vortex the solution and sonicate in an ultrasonic bath. Warming the solution to 37°C or briefly to 60°C can also be performed if necessary.[1][5]
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber tubes to protect from light and repeated freeze-thaw cycles.
- Store the stock solutions at -20°C for up to one month or at -80°C for up to six months.[5]

In Vitro Cell-Based Assays

General Guidelines:

- For cell culture experiments, the final concentration of DMSO should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- A vehicle control (DMSO alone at the same final concentration) should always be included in the experimental design.

Example Protocol: Cell Proliferation Assay (MTT Assay)

- Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Prepare serial dilutions of the **ZINC69391** stock solution in the appropriate cell culture medium to achieve the desired final concentrations (e.g., ranging from 1 μM to 100 μM).
- Remove the overnight culture medium from the cells and replace it with the medium containing the various concentrations of **ZINC69391** or the vehicle control.
- Incubate the plate for the desired duration (e.g., 72 hours).
- Following incubation, add MTT reagent to each well and incubate for 2-4 hours to allow for formazan crystal formation.

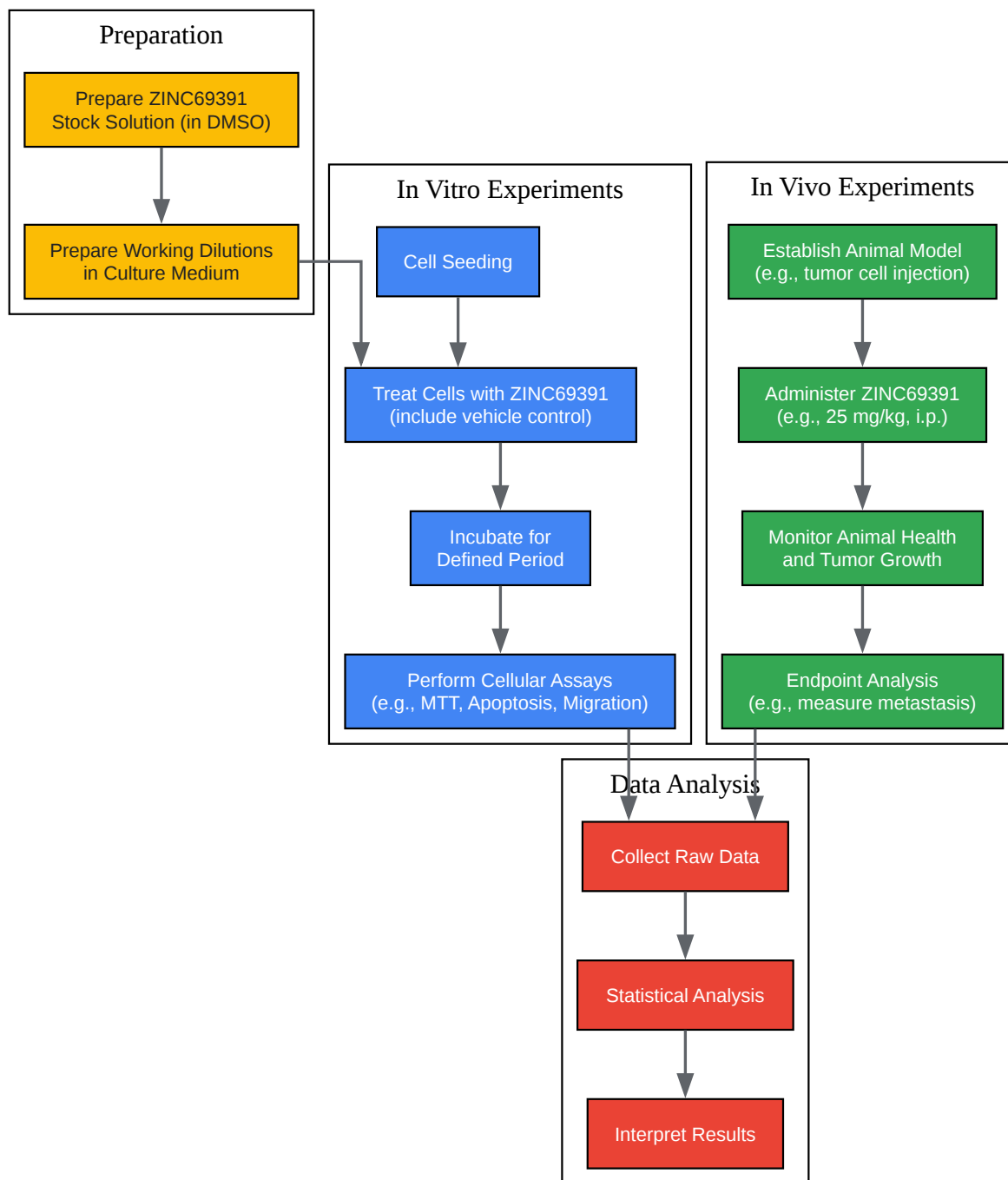
- Solubilize the formazan crystals with a solubilization solution (e.g., DMSO or a detergent-based solution).
- Measure the absorbance at the appropriate wavelength (e.g., 570 nm) using a microplate reader.
- Calculate cell viability as a percentage relative to the vehicle-treated control cells.

In Vivo Experiments

Example Protocol: Murine Metastasis Model

- Animal Model: BALB/c mice.[1]
- Cell Line: F3II breast cancer cells.[1]
- Vehicle: The specific vehicle for in vivo administration should be determined based on solubility and tolerability studies. A common vehicle for similar compounds is a mixture of DMSO, PEG300, Tween 80, and saline.
- Dosing: Administer **ZINC69391** via intraperitoneal (i.p.) injection at a daily dose of 25 mg/kg body weight.[1][5]
- Treatment Schedule: Commence treatment on the day of tumor cell inoculation (Day 0) and continue daily for 21 days.[1][5]
- Endpoint: At the end of the treatment period, sacrifice the mice and excise the lungs to quantify metastatic nodules.[1]

Visualizations



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